JANEX-1 Stability and Storage: A Technical Guide

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Compound of Interest	
Compound Name:	*JANEX-1*
Cat. No.:	*B1683305* Get Quote

This technical support guide provides detailed information on the stability and storage of **JANEX-1**, a selective JAK3 inhibitor. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and optimal performance of the compound in their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **JANEX-1** powder?

A1: **JANEX-1** powder is stable for extended periods when stored under the correct conditions. For long-term storage, it is recommended to keep the powder at -20°C, where it can be stable for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years.[1][2] It is crucial to keep the container tightly sealed to prevent moisture absorption.

Q2: How should I store **JANEX-1** once it is dissolved in a solvent?

A2: The stability of **JANEX-1** in solution is dependent on the storage temperature. For long-term storage of stock solutions, it is recommended to store aliquots at -80°C, which can maintain stability for up to two years.[1][2] For shorter-term storage, -20°C is suitable for up to one year.[1][2] It is advisable to avoid repeated freeze-thaw cycles. Some suppliers suggest that at -20°C, the solution should be used within one month to prevent loss of potency.[3]

Q3: What is the recommended solvent for dissolving **JANEX-1**?

A3: **JANEX-1** is soluble in DMSO at concentrations of ≥ 100 mg/mL.[1][2] It is important to use fresh, anhydrous DMSO, as moisture can affect the solubility and stability of the compound.[3][4]

Data Presentation: Storage Conditions and Stability

The following tables summarize the recommended storage conditions for **JANEX-1** in its solid form and in solution.

Table 1: **JANEX-1** Powder Storage and Stability

Storage Temperature	Shelf Life
-20°C	3 years[1][2]
4°C	2 years[1][2]

Table 2: **JANEX-1** in Solvent Storage and Stability

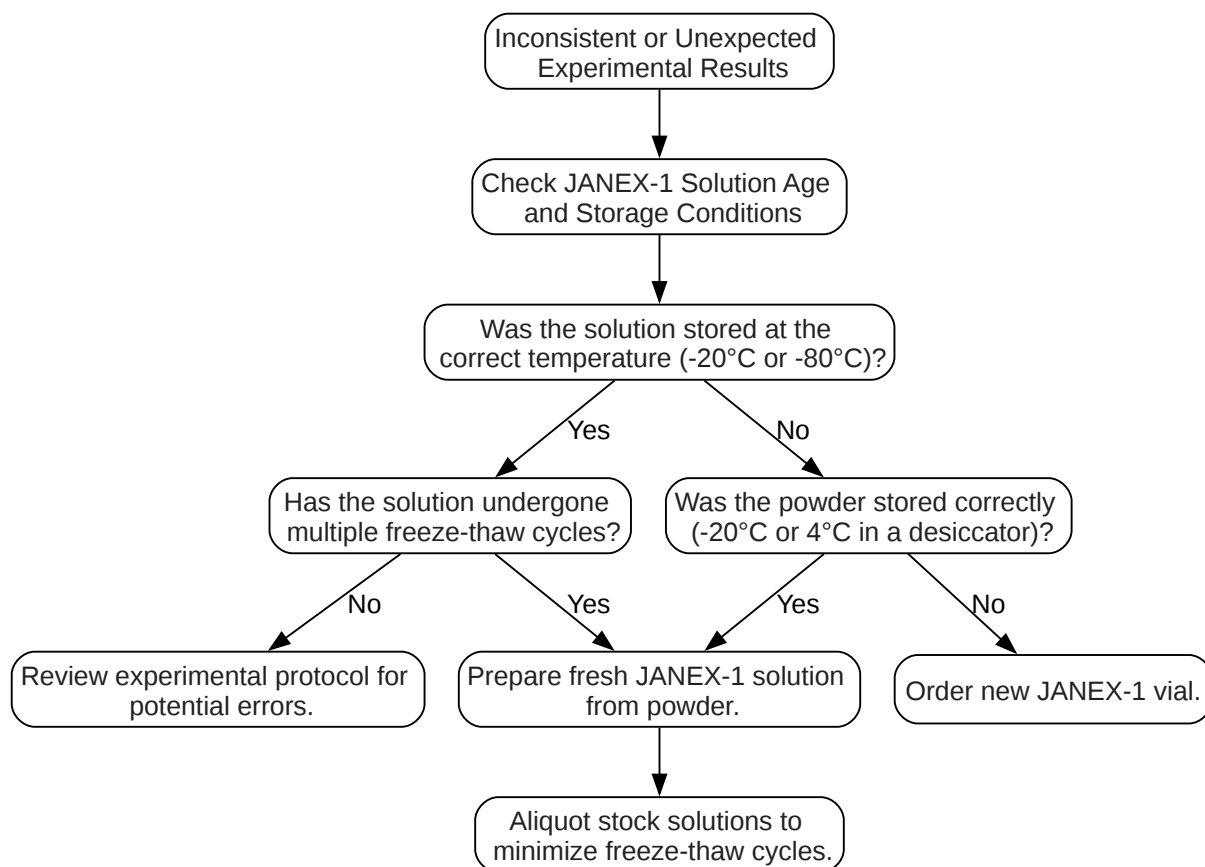| Storage Temperature	Shelf Life
-80°C	2 years[1][2]
-20°C	1 month to 1 year[1][2][3]

Experimental Protocols

While specific degradation pathways for **JANEX-1** are not extensively published, general protocols for assessing the stability of small molecule inhibitors like **JANEX-1** involve forced degradation studies. These studies expose the compound to various stress conditions to identify potential degradation products and determine its intrinsic stability.

Protocol: General Forced Degradation Study for **JANEX-1**

- Preparation of **JANEX-1** Stock Solution: Prepare a stock solution of **JANEX-1** in a suitable solvent (e.g., DMSO) at a known concentration.

- Stress Conditions: Aliquot the stock solution and expose it to the following stress conditions:
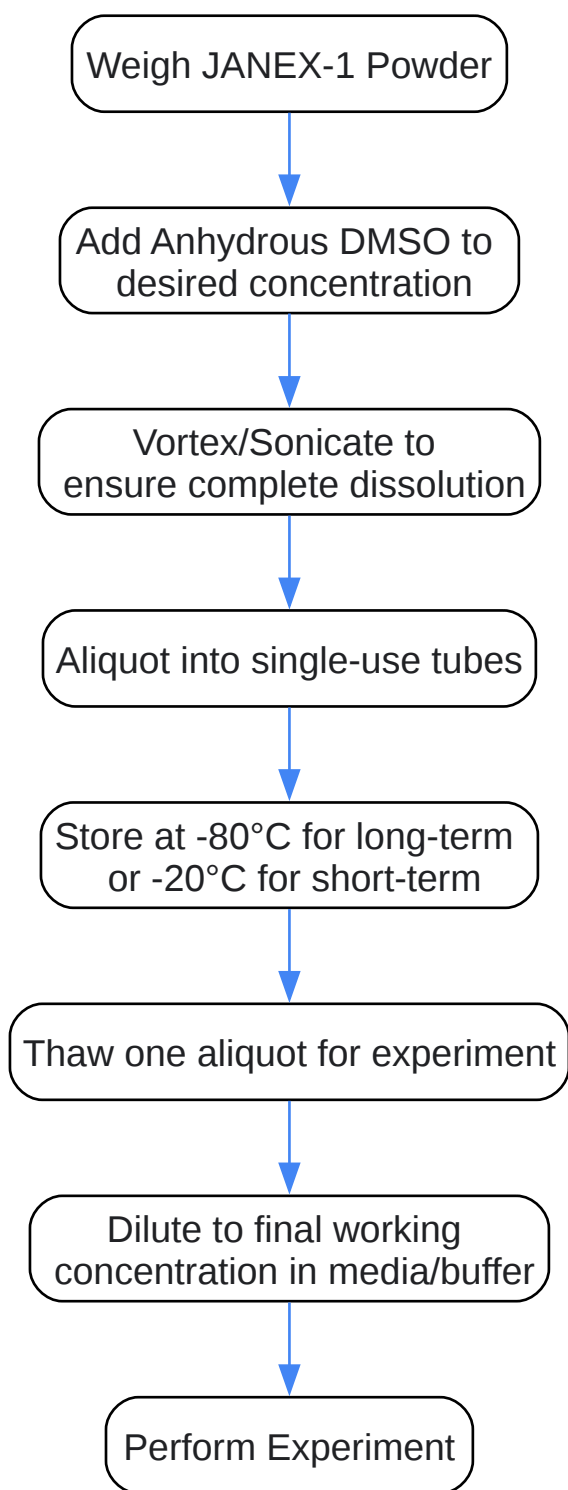
- Acid Hydrolysis: Add 0.1 M HCl and incubate at room temperature or elevated temperature (e.g., 60°C) for a defined period.

- Base Hydrolysis: Add 0.1 M NaOH and incubate under similar conditions as acid hydrolysis.

- Oxidative Degradation: Add 3% hydrogen peroxide and incubate at room temperature.

- Thermal Degradation: Incubate the solution at an elevated temperature (e.g., 70°C).

- Photostability: Expose the solution to UV light (e.g., 254 nm) and fluorescent light.

- Sample Analysis: At various time points, neutralize the acidic and basic samples and analyze all samples by a stability-indicating method, such as High-Performance Liquid Chromatography (HPLC).

- Data Evaluation: Compare the chromatograms of the stressed samples to that of a control sample stored under optimal conditions. A decrease in the peak area of the parent compound and the appearance of new peaks indicate degradation.

Mandatory Visualizations

```
┌─────────────────────────┐
│ Inconsistent or Unexpected │
│    Experimental Results    │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│  Check JANEX-1 Solution Age │
│   and Storage Conditions    │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│   Was the solution stored at the  │
│ correct temperature (-20°C or -80°C)? │
└─────────────────────────┘
        Yes        No
         │          │
         ▼          ▼
┌──────────────────┐  ┌──────────────────────┐
│ Has the solution undergone │  │ Was the powder stored correctly │
│ multiple freeze-thaw cycles? │  │ (-20°C or 4°C in a desiccator)? │
└──────────────────┘  └──────────────────────┘
     No      Yes        Yes        No
      │       │          │          │
      ▼       ▼          ▼          ▼
┌──────────────┐ ┌──────────────┐ ┌──────────────┐
│ Review experimental │ │ Prepare fresh JANEX-1 │ │ Order new JANEX-1 vial. │
│  protocol for     │ │  solution from powder. │ └──────────────┘
│ potential errors. │ └──────────────┘
└──────────────┘         │
                         ▼
               ┌──────────────────┐
               │ Aliquot stock solutions to │
               │ minimize freeze-thaw cycles. │
               └──────────────────┘
```

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Caption: Troubleshooting Decision Tree for **JANEX-1** Stability Issues.

```
┌─────────────────────────┐
│   Weigh JANEX-1 Powder  │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   Add Anhydrous DMSO to │
│   desired concentration │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│     Vortex/Sonicate to  │
│  ensure complete dissolution │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Aliquot into single-use tubes │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Store at -80°C for long-term │
│   or -20°C for short-term │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Thaw one aliquot for experiment │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   Dilute to final working │
│  concentration in media/buffer │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│    Perform Experiment   │
└─────────────────────────┘
```

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Caption: Recommended Workflow for Preparing **JANEX-1** Solutions.

Troubleshooting Guide

Issue: Reduced or no activity of **JANEX-1** in my assay.

- Possible Cause 1: Improper storage.

  - Solution: Ensure that both the powdered form and the dissolved stock solutions of **JANEX-1** are stored at the recommended temperatures.[1][2][3] Refer to the storage tables above.

- Possible Cause 2: Multiple freeze-thaw cycles.

  - Solution: Aliquot your stock solution into smaller, single-use volumes to avoid repeated freezing and thawing, which can lead to degradation.

- Possible Cause 3: Age of the solution.

  - Solution: Prepare fresh stock solutions from powder regularly. Do not use stock solutions that have been stored beyond their recommended shelf life.

Issue: Precipitate observed in my **JANEX-1** stock solution upon thawing.

- Possible Cause 1: Low temperature.

  - Solution: Gently warm the solution to room temperature and vortex or sonicate briefly to redissolve the precipitate.

- Possible Cause 2: Moisture in DMSO.

  - Solution: Use high-quality, anhydrous DMSO to prepare your stock solutions as **JANEX-1**'s solubility can be affected by moisture.[3][4]

Issue: Inconsistent results between experiments.

- Possible Cause 1: Inconsistent solution preparation.

  - Solution: Follow a standardized protocol for preparing your **JANEX-1** solutions for each experiment. Refer to the recommended workflow diagram.

- Possible Cause 2: Degradation of the compound.

○ Solution: If you suspect degradation, it is recommended to perform a stability check using a method like HPLC or to use a fresh vial of **JANEX-1**.

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